

A Technical Guide to the Rheological Properties of Trimethylolpropane Triethylhexanoate

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Compound of Interest

Compound Name: *Trimethylolpropane triethylhexanoate*

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Abstract

This technical guide provides a comprehensive overview of the rheological properties of **Trimethylolpropane Triethylhexanoate** (CAS No. 26086-33-9). Primarily utilized in the cosmetics and personal care industry as a skin-conditioning agent and emollient, its flow characteristics are crucial for formulation stability, sensory perception, and product performance. This document collates available quantitative data, outlines experimental protocols for rheological characterization, and presents a logical workflow for such analyses. Due to the limited publicly available rheological data for this specific ester, this guide supplements direct data with information on general testing methodologies for similar cosmetic esters.

Introduction

Trimethylolpropane Triethylhexanoate is a synthetic ester known for its non-oily feel and good spreadability on the skin.^[1] Its rheological profile dictates its behavior during manufacturing, packaging, and application. Understanding properties such as viscosity and its dependence on temperature is essential for formulators to ensure product stability, achieve desired textures, and predict performance in various applications, including lotions, creams, and sunscreens.

Physicochemical and Rheological Data

The available quantitative data for **Trimethylolpropane Triethylhexanoate** is summarized in the tables below. It is important to note that comprehensive rheological data, particularly at standard lubricant testing temperatures and regarding viscoelasticity, is not widely published.

Table 1: General Physicochemical Properties

Property	Value	Source
CAS Number	26086-33-9	N/A
Molecular Formula	C ₃₀ H ₅₆ O ₆	N/A
Molecular Weight	512.77 g/mol	N/A
Density	0.9420 - 0.9430 g/cm ³ at 26°C	N/A

Table 2: Viscosity Data

Temperature (°C)	Viscosity (mPa·s)	Source
25	~50	[1]
25	50	[2]

Note: Data for viscosity at 40°C and 100°C, and consequently the Viscosity Index, for **Trimethylolpropane Triethylhexanoate** are not readily available in the public domain. For context, other Trimethylolpropane esters used in lubricant applications have shown kinematic viscosities in the range of 33-48 cSt at 40°C and 7.68-10.03 cSt at 100°C.[3]

Experimental Protocols for Rheological Analysis

While specific experimental details for **Trimethylolpropane Triethylhexanoate** are not published, the following protocols are based on standard methods for the rheological characterization of cosmetic esters and lubricants.

Viscosity Measurement

- Objective: To determine the dynamic or kinematic viscosity of the substance at controlled temperatures.
- Apparatus: Rotational viscometer or rheometer (e.g., Cone-plate or parallel-plate geometry), or a capillary viscometer for kinematic viscosity. A temperature-controlled sample holder is essential.
- Methodology (Rotational Rheometry):
 - The sample is placed between the plates of the rheometer.
 - The temperature is equilibrated to the desired setpoint (e.g., 25°C, 40°C, 100°C).
 - A controlled shear rate is applied to the sample, and the resulting shear stress is measured (or vice-versa).
 - For a Newtonian fluid, the viscosity is calculated as the ratio of shear stress to shear rate. A flow curve (viscosity vs. shear rate) can be generated to assess shear-thinning or shear-thickening behavior.
- Standard Methods: ISO 3104, ASTM D445 for kinematic viscosity; ASTM D2983 for low-temperature viscosity.

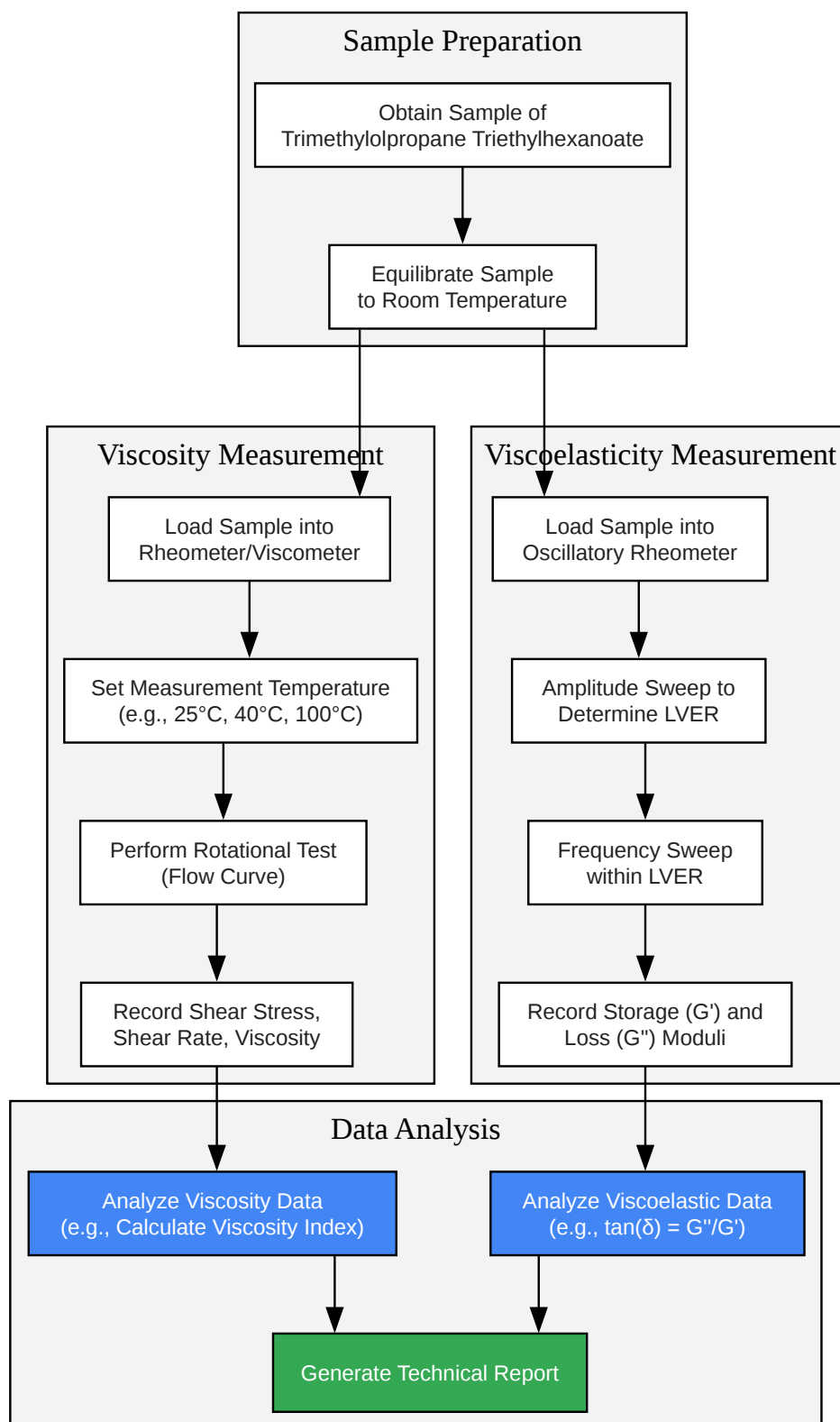
Viscoelastic Properties (Oscillatory Rheometry)

- Objective: To characterize the elastic (storage modulus, G') and viscous (loss modulus, G'') components of the material's response to an applied sinusoidal deformation. This is particularly relevant for understanding the texture and stability of emulsions.
- Apparatus: A controlled-strain or controlled-stress rheometer with oscillatory capabilities.
- Methodology:
 - The sample is loaded into the rheometer, and the temperature is stabilized.
 - An amplitude sweep is performed at a constant frequency to determine the linear viscoelastic region (LVER), where the response is independent of the applied strain.

- A frequency sweep is then conducted within the LVER to measure the storage and loss moduli as a function of frequency.
- Data Interpretation:
 - $G' > G''$: The material behaves more like a solid (elastic-dominant).
 - $G'' > G'$: The material behaves more like a liquid (viscous-dominant).
 - Crossover point ($G' = G''$): Indicates a characteristic relaxation time of the material.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the rheological characterization of a cosmetic ester like **Trimethylolpropane Triethylhexanoate**.



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Caption: Workflow for Rheological Characterization.

Conclusion

The rheological properties of **Trimethylolpropane Triethylhexanoate** are fundamental to its application in cosmetic and personal care formulations. While existing data provides a baseline understanding of its viscosity at room temperature, further research is required to fully characterize its behavior across a wider range of temperatures and shear conditions, as well as its viscoelastic properties. The experimental protocols and workflow outlined in this guide provide a framework for researchers and formulators to conduct such detailed analyses, enabling more precise control over product texture, stability, and performance.

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